

In-depth Technical Guide: Cellular Uptake and Metabolism of Pirquinozol

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Compound of Interest

Compound Name: Pirquinozol

Cat. No.: B610121

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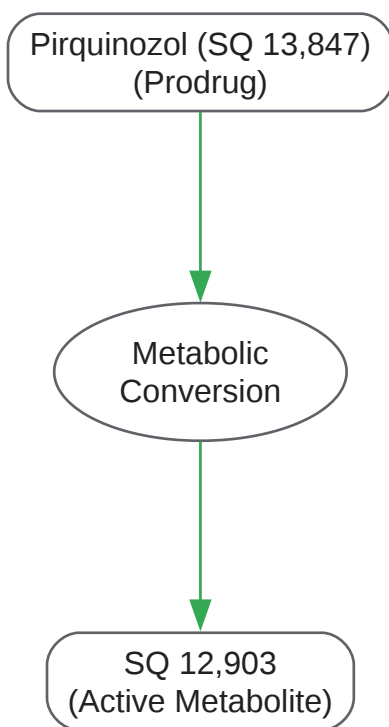
A comprehensive analysis of the cellular processes governing the absorption, distribution, metabolism, and excretion of **Pirquinozol** (SQ 13,847) remains largely undocumented in publicly accessible scientific literature. Extensive searches for detailed information on its cellular uptake mechanisms, specific metabolic pathways beyond its initial biotransformation, quantitative pharmacokinetic data, and associated experimental protocols have not yielded the specific data required for a complete technical guide.

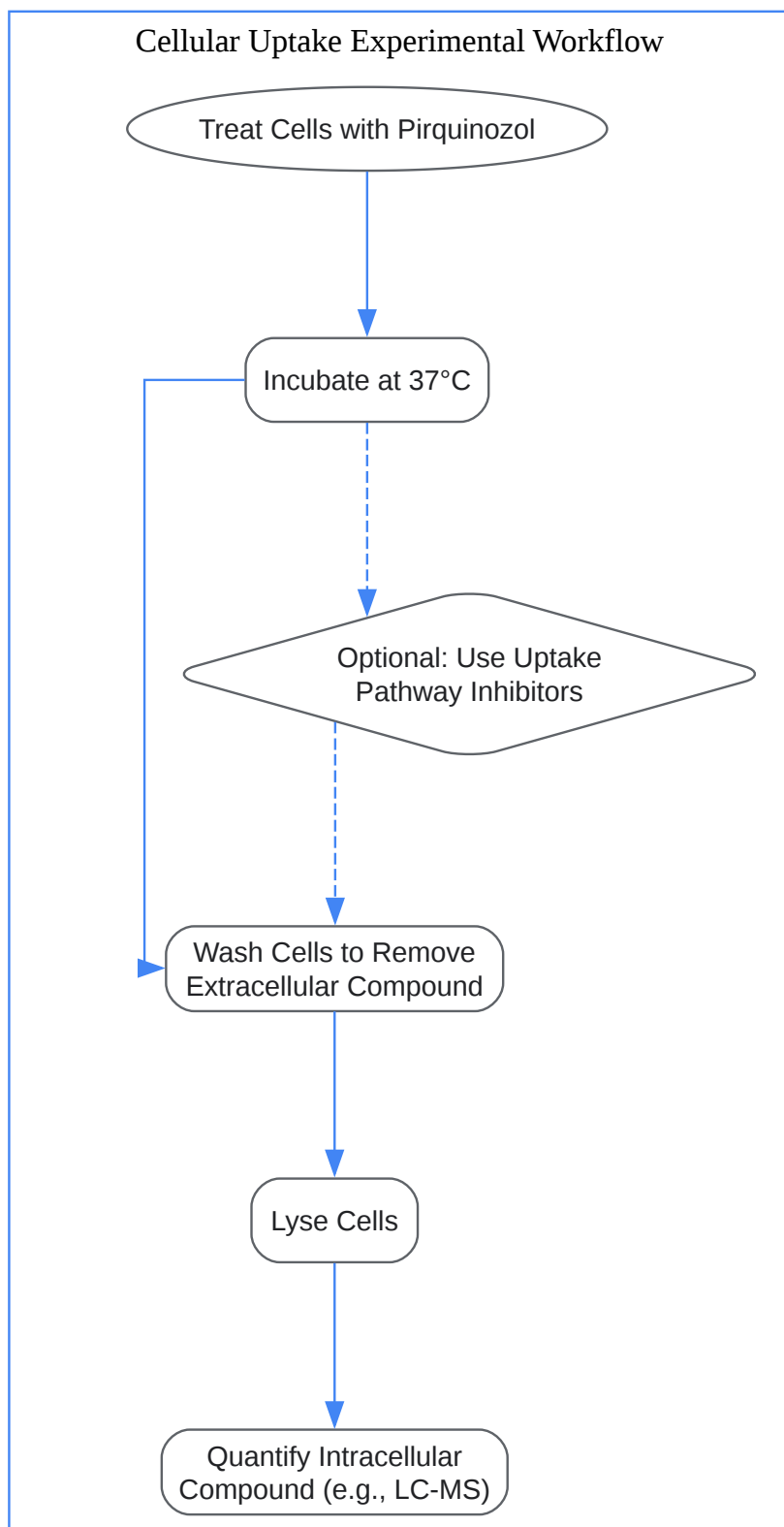
The available information suggests that **Pirquinozol**, also known by its developmental code SQ 13,847, is an orally active anti-allergic agent. A key finding from early research is that **Pirquinozol** functions as a prodrug, which is a pharmacologically inactive compound that is converted into an active drug within the body through metabolic processes.

Metabolism of Pirquinozol: A Prodrug Biotransformation

The primary metabolic pathway identified for **Pirquinozol** is its conversion to a 2-carboxylic acid metabolite, SQ 12,903. This transformation is crucial for its therapeutic activity. The parent compound, **Pirquinozol**, is designed to be absorbed more effectively when administered orally, after which it undergoes metabolism to release the active therapeutic agent, SQ 12,903.^[1]

The following diagram illustrates the basic metabolic conversion of **Pirquinozol**.





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References

- 1. Antiallergic properties of SQ 13,847, an orally effective agent. I. Activity in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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